

An In-depth Technical Guide to 5,6-Dimethylpyrazin-2(1H)-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5,6-Dimethylpyrazin-2(1H)-one

Cat. No.: B1338508

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

5,6-Dimethylpyrazin-2(1H)-one is a heterocyclic organic compound belonging to the pyrazinone class. Pyrazinone derivatives are of significant interest to the scientific community due to their diverse biological activities, which include antimicrobial, anticancer, and anti-inflammatory properties. This technical guide provides a comprehensive review of the available literature on **5,6-Dimethylpyrazin-2(1H)-one**, including its chemical and physical properties, potential therapeutic applications, and a generalized synthetic approach. While specific experimental data for this particular compound is limited in publicly accessible literature, this guide aims to provide a valuable resource by summarizing the known information and presenting data on closely related analogs.

Chemical and Physical Properties

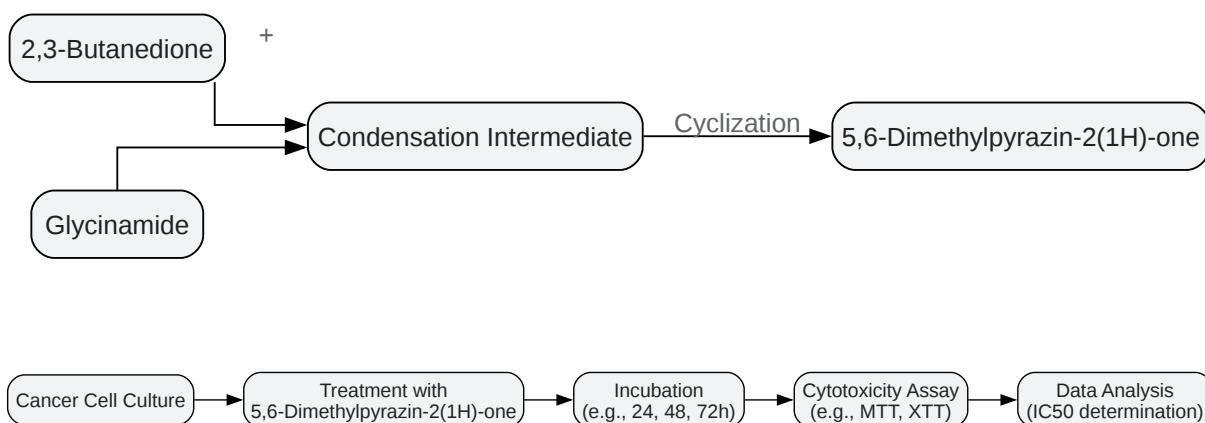
A summary of the key chemical and physical properties of **5,6-Dimethylpyrazin-2(1H)-one** is presented in the table below. It is important to note that some of these values are predicted and have not been experimentally verified.

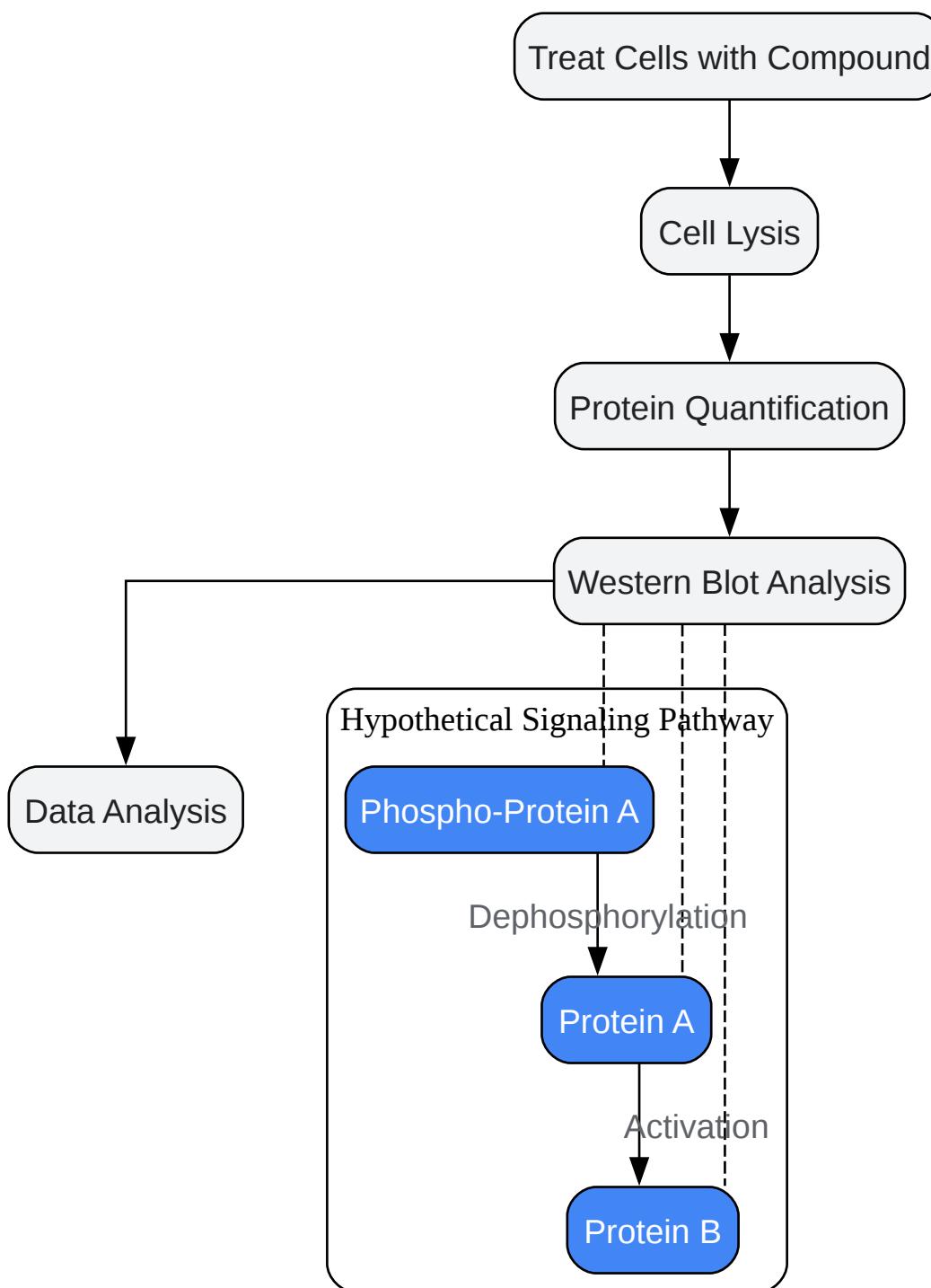
Property	Value	Source
CAS Number	57229-36-4	[1] [2] [3]
Molecular Formula	C ₆ H ₈ N ₂ O	[1] [2]
Molecular Weight	124.14 g/mol	[2]
Appearance	Light brown to brown solid (predicted)	[4]
Melting Point	200-201 °C	[4]
pKa	11.78 ± 0.60 (predicted)	[4]
XlogP	0.0 (predicted)	[5]

Synthesis

A specific, detailed experimental protocol for the synthesis of **5,6-Dimethylpyrazin-2(1H)-one** is not readily available in the surveyed literature. However, a general approach for the synthesis of 2(1H)-pyrazinones involves the condensation of an α -amino amide with a 1,2-dicarbonyl compound.[\[6\]](#) For the synthesis of **5,6-Dimethylpyrazin-2(1H)-one**, this would likely involve the reaction of 2,3-butanedione (diacetyl) with glycinamide.

A plausible synthetic workflow is illustrated below.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. calpaclab.com [calpaclab.com]
- 2. cyclicpharma.com [cyclicpharma.com]
- 3. 3,6-Dimethylpyrazin-2-ol | C6H8N2O | CID 12565999 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 5,6-diMethylpyrazin-2-ol | 57229-36-4 [chemicalbook.com]
- 5. mdpi.com [mdpi.com]
- 6. eresearchco.com [eresearchco.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 5,6-Dimethylpyrazin-2(1H)-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1338508#5-6-dimethylpyrazin-2-1h-one-literature-review]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com